

# Essential Safety and Logistical Information for Handling 2,3-Dibromopropanal

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## Compound of Interest

Compound Name: 2,3-Dibromopropanal

Cat. No.: B1202901

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Disclaimer: Specific safety and handling data for **2,3-Dibromopropanal** is limited. The following guidance is based on a conservative approach, combining safety data from structurally similar compounds, such as 2,3-Dibromo-1-propanol and 2,3-Dibromopropene, with general safety principles for handling hazardous and reactive aldehydes. It is imperative that researchers, scientists, and drug development professionals treat **2,3-Dibromopropanal** as a hazardous substance and conduct a thorough risk assessment before use.

## Immediate Safety and Hazard Information

Due to the presence of two bromine atoms and a reactive aldehyde functional group, **2,3-Dibromopropanal** should be presumed to be toxic, corrosive, and a lachrymator (a substance that causes tearing). Aldehydes are known to be potent electrophiles that can react with cellular components, and halogenated compounds can have a range of toxic effects.[1]

Potential Hazards Include:

- Severe irritation to the skin, eyes, mucous membranes, and upper respiratory tract.[2]
- Potential for causing skin and respiratory sensitization.[3]
- Harmful if swallowed, inhaled, or in contact with skin.
- Possible carcinogenicity and reproductive toxicity, as seen with related compounds like 2,3-dibromo-1-propanol.[4]

- Generation of irritating and highly toxic gases, such as hydrogen bromide, upon thermal decomposition or combustion.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **2,3-Dibromopropanal**. The following table outlines the recommended PPE based on general guidelines for hazardous aldehydes and related brominated compounds.[1][5][6]

Body Part	Recommended Protection	Specifications
Respiratory	Air-purifying respirator	NIOSH-approved with organic vapor/acid gas cartridges.[1][2] Disposable masks are not sufficient.[1]
Eyes/Face	Chemical safety goggles and a full-face shield	Must be splash-proof and conform to OSHA 29 CFR 1910.133 or European Standard EN166.[1][5]
Hands	Double-gloving with chemical-resistant gloves	Butyl rubber or nitrile gloves are recommended.[1] Latex gloves are not suitable.[1] Ensure long cuffs to protect forearms.[6]
Body	Flame-retardant lab coat or chemical-resistant apron	To be worn over long-sleeved clothing.[6][7]
Feet	Closed-toe, chemical-resistant shoes	To protect against spills.[6]

## Operational Plan

All handling of **2,3-Dibromopropanal** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3]

Pre-Handling Checklist:

- Ensure the chemical fume hood is functioning correctly.
- Verify that an eyewash station and safety shower are readily accessible and unobstructed.<sup>[5]</sup>
- Assemble all necessary equipment and reagents before starting.
- Don the appropriate PPE as outlined in the table above.
- Have spill cleanup materials (e.g., inert absorbent material like vermiculite or sand) readily available.<sup>[5]</sup>

#### Step-by-Step Handling Procedure:

- Carefully uncap the **2,3-Dibromopropanal** container within the fume hood.
- Use a calibrated pipette or syringe to transfer the required amount of the chemical.
- Perform all reactions and manipulations within the fume hood.
- Keep the container tightly sealed when not in use.<sup>[5]</sup>
- Avoid contact with incompatible materials such as strong acids, strong bases, and oxidizing agents.<sup>[8]</sup>

#### Post-Handling Decontamination:

- Decontaminate all surfaces that may have come into contact with **2,3-Dibromopropanal** using a suitable cleaning agent.
- Thoroughly wash hands and any exposed skin with soap and water after removing PPE.<sup>[1]</sup>
- Remove and dispose of gloves and any other disposable PPE as hazardous waste.
- Clean reusable PPE according to the manufacturer's instructions.

## Disposal Plan

All waste containing **2,3-Dibromopropanal** must be treated as hazardous waste.

#### Waste Collection:

- Collect all liquid and solid waste containing **2,3-Dibromopropanal** in a designated, labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

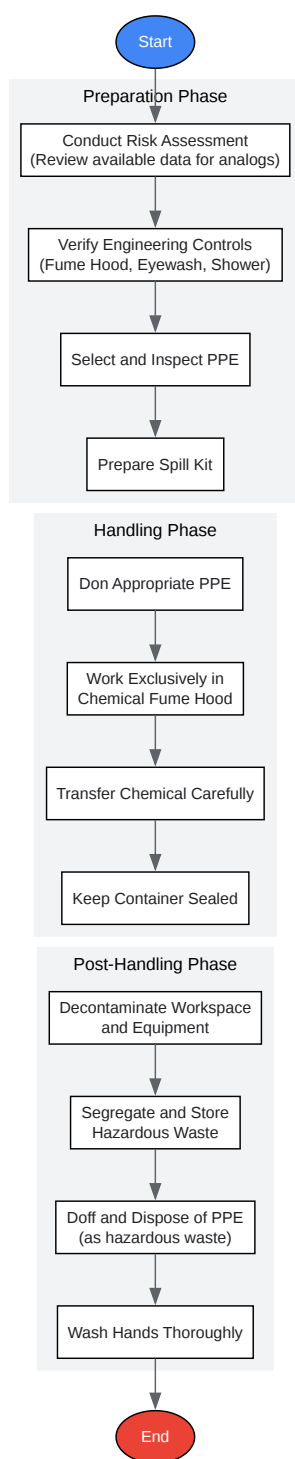
#### Disposal Procedure:

- Consult your institution's EHS office for specific guidelines on the disposal of halogenated organic compounds.
- Waste must be disposed of through a licensed hazardous waste management company.[9]
- Do not pour **2,3-Dibromopropanal** down the drain or dispose of it in general trash.[10]
- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty container should then be disposed of according to institutional guidelines.[5]

## Quantitative Data for 2,3-Dibromopropanal and Related Compounds

Property	2,3-Dibromopropanal	2,3-Dibromo-1-propanol	2,3-Dibromopropene
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub> O	C <sub>3</sub> H <sub>6</sub> Br <sub>2</sub> O[4]	C <sub>3</sub> H <sub>4</sub> Br <sub>2</sub>
Molecular Weight	215.87 g/mol [11]	217.89 g/mol [4]	199.89 g/mol
Boiling Point	Not available	219 °C (426 °F) at 760 mmHg[2][4]	140-143 °C
Flash Point	Not available	>113 °C (>235 °F)[2][4]	81 °C (177.8 °F)[5]
Density	Not available	2.12 g/cm <sup>3</sup> at 20 °C (68 °F)[2][4]	1.99 g/cm <sup>3</sup>
Water Solubility	Not available	50 to 100 mg/mL at 20 °C (68 °F)[2][4]	Not available

## Logical Workflow for Handling 2,3-Dibromopropanal



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Caption: A conservative workflow for the safe handling of **2,3-Dibromopropanal**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2,3-Dibromopropanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202901#personal-protective-equipment-for-handling-2-3-dibromopropanal]

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